

Methyl deoxycholate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl deoxycholate

CAS No.: 3245-38-3

Cat. No.: B191860

[Get Quote](#)

Technical Monograph: Methyl Deoxycholate

Molecular Architecture, Synthetic Protocols, and Supramolecular Applications[1]

Executive Summary

Methyl Deoxycholate (MDCA) is the methyl ester derivative of deoxycholic acid, a secondary bile acid. Unlike its parent compound, MDCA possesses a capped carboxyl terminus, significantly altering its solubility profile and supramolecular behavior.[1] This modification renders it a critical scaffold in the development of molecular tweezers, chiral selectors, and liposomal drug delivery systems.[1] This guide provides a rigorous technical analysis of MDCA, focusing on its physicochemical validation, synthetic pathways, and utility in pharmaceutical research.[1]

Part 1: Physicochemical Identity[2]

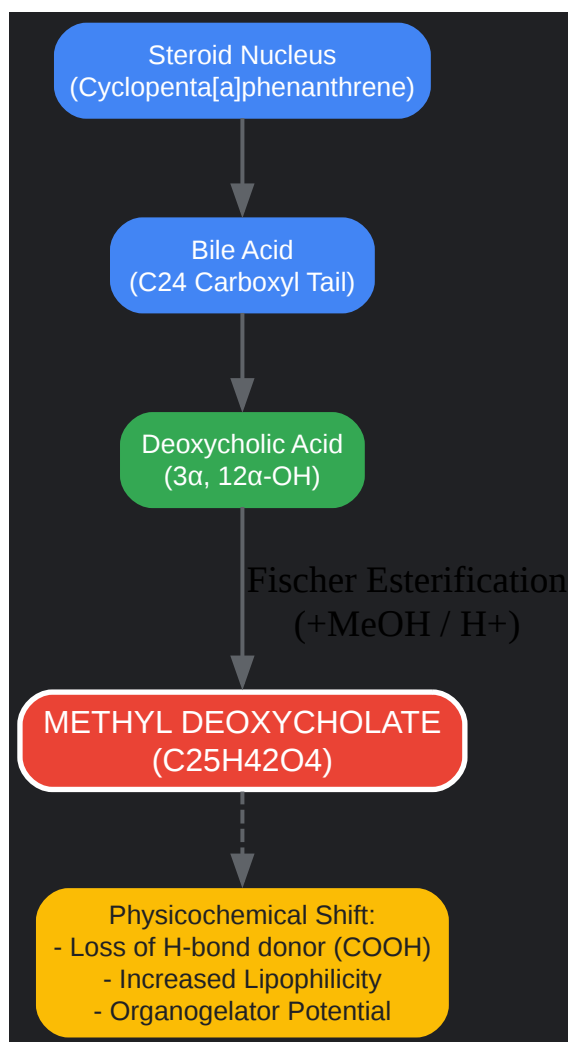
The precise characterization of **Methyl Deoxycholate** is the foundation of its application in quantitative chemical biology. The esterification of the C24 carboxyl group removes the

ionizable proton, locking the molecule into a hydrophobic, non-ionic state that favors self-assembly in non-aqueous solvents.

Core Chemical Data[1][2]

Parameter	Specification	Notes
Chemical Name	Methyl 3	IUPAC nomenclature
	,12	
	-dihydroxy-5	
	-cholan-24-oate	
Common Name	Methyl Deoxycholate (MDCA)	
CAS Registry Number	3245-38-3	
Molecular Formula		
Molecular Weight	406.60 g/mol	Monoisotopic Mass: 406.308
Melting Point	92–93 °C (Typical)	Polymorph dependent; solvent inclusion can shift this range [1].[1][2][3][4][5]
Solubility	Soluble in	Insoluble in water
	, MeOH, EtOH, Benzene	
Appearance	White crystalline solid	Hygroscopic if not dried thoroughly

Structural Classification Diagram[1]



[Click to download full resolution via product page](#)

Figure 1: Structural lineage and property shift of **Methyl Deoxycholate**.^[1]

Part 2: Synthetic Architecture

The synthesis of MDCA is a classic Fischer Esterification. While seemingly simple, the stereochemistry of the steroid nucleus (specifically the 3

and 12

hydroxyls) must be preserved. The reaction is thermodynamically controlled, driven by the removal of water or the use of excess methanol.

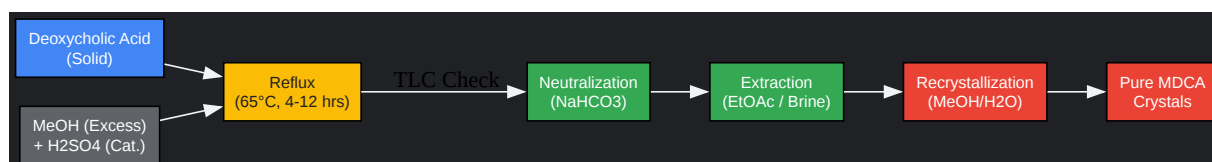
Reaction Mechanism

The carboxylic acid at C24 is protonated by a strong acid catalyst (e.g.,

or HCl), making the carbonyl carbon electrophilic. Methanol attacks this carbon, forming a tetrahedral intermediate.[1] Proton transfer and the elimination of water yield the ester.

Critical Consideration: The hydroxyl groups at C3 and C12 are secondary alcohols.[1] Under standard Fischer conditions (refluxing MeOH), they remain unreacted because esterification of the sterically hindered secondary alcohols is significantly slower than the primary carboxyl group esterification. However, prolonged exposure to acyl chlorides or anhydrides could lead to acetylation side products.[1]

Synthetic Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Standard acid-catalyzed synthesis workflow for MDCA.

Part 3: Analytical Validation

Trust in the synthesized material is established through self-validating spectral data.[1] The following markers confirm the conversion of the acid to the ester.

Proton NMR (¹H-NMR) Signature

Solvent:

(Chloroform-d) The spectrum is dominated by the steroid skeleton, but three diagnostic regions confirm identity [2]:

- The "Smoking Gun" (Ester Methyl): A sharp singlet at

3.66 ppm.[1] This signal is absent in the starting material (Deoxycholic Acid).

- Angular Methyls:
 - C18-H: Singlet at 0.69 ppm.[\[1\]](#)
 - C19-H: Singlet at 0.91 ppm.[\[1\]](#)
- Carbinol Protons (Methines):
 - C12-H: Multiplet near 3.98 ppm.[\[1\]](#)
 - C3-H: Multiplet near 3.60 ppm (often overlapping with the ester signal, requiring high-field resolution).[\[1\]](#)

Infrared (IR) Spectroscopy[\[1\]](#)

- Carbonyl Stretch (): The ester carbonyl appears as a strong band at $1735\text{--}1740\text{ cm}^{-1}$.[\[1\]](#) This is distinct from the carboxylic acid dimer band (usually broad, $\sim 1710\text{ cm}^{-1}$) of the starting material.
- Hydroxyl Stretch (): Broad bands at $3300\text{--}3500\text{ cm}^{-1}$ confirm the retention of the C3 and C12 hydroxyl groups.

Part 4: Applications in Drug Development

MDCA is rarely the final drug; it is a functional tool.[\[1\]](#) Its applications rely on its ability to form "host-guest" complexes and supramolecular assemblies.[\[1\]](#)

Supramolecular Organogelators

MDCA is a known low-molecular-weight organogelator (LMOG).[1] In specific organic solvents (e.g., cyclohexane, aromatics), MDCA molecules stack via hydrogen bonding (OH groups) and van der Waals forces (steroid backbone) to form fibrillar networks [3].[1]

- Relevance: These gels are explored for transdermal drug delivery, where the drug is entrapped in the gel matrix and released slowly.

Molecular Recognition (Chiral Selectors)

The rigid steroid backbone provides a chiral cleft. MDCA has been used to create "molecular tweezers" that can selectively bind specific enantiomers of other molecules.[1] This is vital for separating chiral drug intermediates.[1]

Liposomal Stabilization

In liposome formulation, MDCA can be incorporated into the lipid bilayer.[1] The methyl ester group alters the membrane fluidity and curvature compared to the free acid, allowing researchers to tune the release kinetics of encapsulated drugs [4].

Part 5: Experimental Protocols

Protocol A: Acid-Catalyzed Synthesis of Methyl Deoxycholate

Rationale: This method utilizes the Le Chatelier's principle, driving the equilibrium toward the ester by using methanol as both reactant and solvent.

Materials:

- Deoxycholic Acid (10.0 g, 25.4 mmol)[1]
- Methanol (anhydrous, 100 mL)
- Acetyl Chloride (0.5 mL) OR Conc.[1]
(0.5 mL)[1]

- Sodium Bicarbonate ([1](#))

- Ethyl Acetate[\[1\]](#)

Step-by-Step Procedure:

- Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g of Deoxycholic Acid in 100 mL of anhydrous methanol.
- Catalysis:
 - Option 1 (In situ HCl): Cool the solution to 0°C in an ice bath. Dropwise add 0.5 mL Acetyl Chloride. (Acetyl chloride reacts with MeOH to generate anhydrous HCl in situ).[\[1\]](#)
 - Option 2 (Sulfuric): Add 0.5 mL conc.

dropwise at room temperature.
- Reaction: Attach a reflux condenser and heat the mixture to reflux (approx. 65°C) for 6–8 hours.
 - Validation: Spot on TLC (Mobile phase: MeOH 9:1).[\[1\]](#) The product ([3](#)) travels higher than the starting acid ([6](#)).

~0.3).
- Workup:
 - Cool the reaction to room temperature.[\[1\]](#)
 - Evaporate approximately 80% of the methanol under reduced pressure (Rotavap).
 - Pour the residue into 100 mL of ice-cold saturated

solution (to neutralize acid).

- Extract with Ethyl Acetate (mL).[1]
- Purification:
 - Wash combined organic layers with brine, dry over anhydrous , and concentrate to dryness.[1]
 - Crystallization: Dissolve the crude white solid in minimal hot methanol. Add warm water dropwise until turbidity persists.[1] Cool to 4°C overnight.[1]
 - Filter the crystals and dry under vacuum.[1]

Protocol B: Chromatographic Purity Check

Rationale: To ensure no unreacted acid or side-products (acetylation) remain.[1]

- Stationary Phase: Silica Gel 60 ().[1]
- Mobile Phase: Dichloromethane : Methanol (19:1 v/v).[1]
- Visualization: MDCA is not UV active. Use Phosphomolybdic Acid (PMA) stain or Anisaldehyde stain.[1] Dip the plate and heat with a heat gun until blue/black spots appear.

References

- PubChem. (2024).[1][6] **Methyl Deoxycholate** Compound Summary. National Library of Medicine.[1] Available at: [\[Link\]](#)[1]
- Maitra, U., & Mukhopadhyay, S. (2004).[1] Supramolecular gels: Functions and uses. Current Science, 87(12), 1666-1683.[1] (Contextualizing bile acid organogelators).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Methyl deoxycholate | C₂₅H₄₂O₄ | CID 229346 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Methyl Deoxycholate | CymitQuimica \[cymitquimica.com\]](#)
- [3. METHYL DESOXYCHOLATE | 3245-38-3 \[chemicalbook.com\]](#)
- [4. medkoo.com \[medkoo.com\]](#)
- [5. PubChemLite - Methyl desoxycholate \(C₂₅H₄₂O₄\) \[pubchemlite.lcsb.uni.lu\]](#)
- [6. Methyl chenodeoxycholate | C₂₅H₄₂O₄ | CID 11069533 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Methyl deoxycholate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b191860/docs#methyl-deoxycholate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b191860/docs#methyl-deoxycholate-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check